H3B-6545 in ER+ Breast Cancer: A Comparative Analysis

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Compound of Interest

Compound Name:	*H3B-6545*
CAS No.:	*2052130-80-8*
Cat. No.:	*B607912*

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A detailed guide for researchers and drug development professionals on the clinical trial data for **H3B-6545**, a novel selective estrogen receptor covalent antagonist (SERCA), in comparison to established therapies for estrogen receptor-positive (ER+), HER2-negative breast cancer.

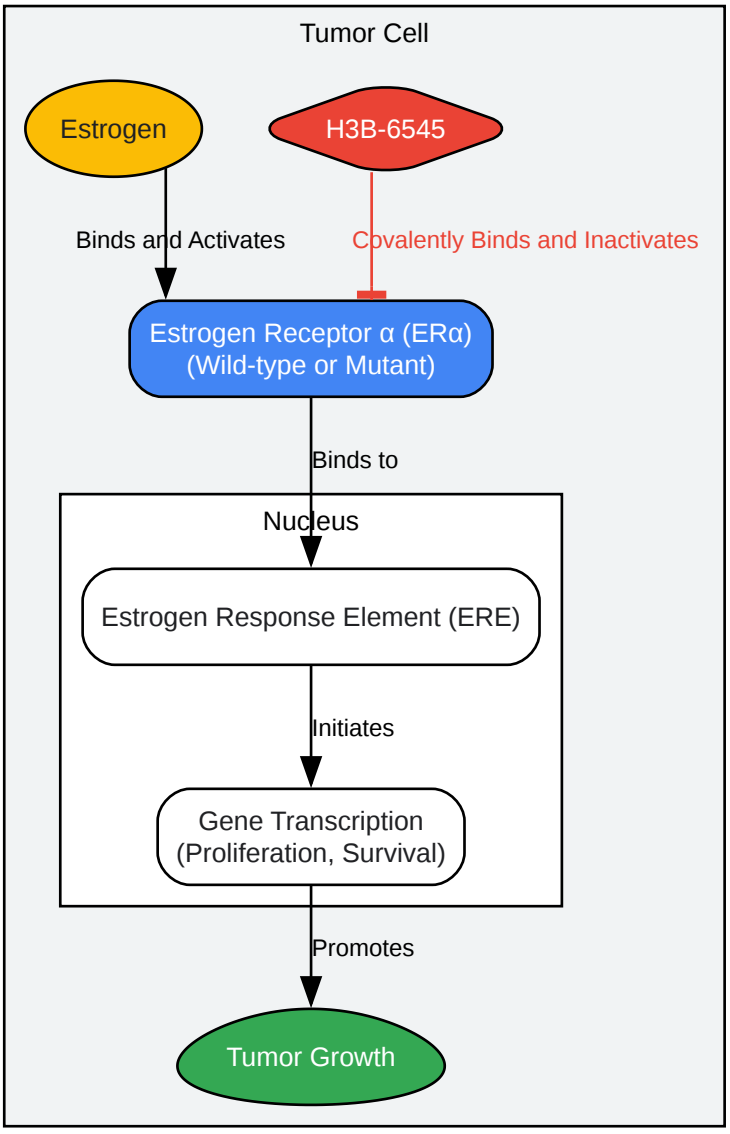
H3B-6545 is an investigational agent that has demonstrated promising anti-tumor activity in heavily pretreated patients with ER+, HER2-negative metastatic breast cancer, including those with ESR1 mutations.[1] This guide provides a comprehensive comparison of **H3B-6545** with other approved hormonal therapies and targeted agents, focusing on efficacy, safety, and mechanism of action to inform ongoing research and development in this therapeutic area.

Mechanism of Action: Covalent Antagonism of Estrogen Receptor Alpha

H3B-6545 is an orally available selective estrogen receptor covalent antagonist (SERCA).[2] It functions by selectively and covalently binding to a unique cysteine residue within the estrogen receptor alpha (ERα), a key driver of tumor growth in ER+ breast cancer.[2] This irreversible binding leads to the inactivation of both wild-type and mutant ERα, thereby inhibiting the proliferation and survival of cancer cells.[2][3] Preclinical studies have shown that **H3B-6545** is

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potent against both wild-type and mutant forms of ERα and demonstrates superior activity over fulvestrant in models of endocrine-resistant breast cancer.[3][4]



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Figure 1: Mechanism of action of **H3B-6545** in ER+ breast cancer cells.

Comparative Efficacy of H3B-6545 and Alternative Therapies

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The clinical development of **H3B-6545** has focused on patients with advanced or metastatic ER+, HER2-negative breast cancer who have progressed on prior endocrine therapies. The following tables summarize the key efficacy data from clinical trials of **H3B-6545** and compare it with established treatments such as fulvestrant, anastrozole, and CDK4/6 inhibitors.

Table 1: Efficacy of **H3B-6545** in ER+, HER2- Advanced Breast Cancer

Clinical Trial	Treatment	Patient Population	Objective Response Rate (ORR)	Median Progression-Free Survival (PFS)	Median Overall Survival (OS)
Phase I/II (NCT03250676)	H3B-6545 (450 mg daily)	Heavily pretreated (median 3 prior therapies)	17% (in 72 response-evaluable patients)	4.6 months	21.5 months
H3B-6545 (450 mg daily)	Patients with clonal ESR1 Y537S mutation	32.1%	Not Reported	Not Reported	
Phase I (NCT04568902)	H3B-6545 (450 mg daily)	Japanese patients, heavily pretreated	3.0%	3.9 months	Not Reported

Data from heavily pretreated populations in Phase I/II studies.[1][5][6]

Table 2: Efficacy of Standard Endocrine Therapies in ER+, HER2- Advanced Breast Cancer

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Drug	Clinical Trial	Patient Population	ORR	Median PFS	Median OS
Fulvestrant (500mg)	FALCON	Endocrine therapy-naïve	Not Reported	16.6 months	44.8 months
Real-world study (China)	1st line	3.8%	14.1 months	Not Reported	
2nd line	5.5%	11.2 months	Not Reported		
≥3rd line	1.1%	6.7 months	Not Reported		
Anastrozole (1mg)	North American Multicenter Trial	1st line, postmenopausal	21%	11.1 months	Not Reported
ATAC (adjuvant setting)	Postmenopausal, early BC	Not Applicable	Significantly improved vs. tamoxifen	No significant difference vs. tamoxifen	

Efficacy data varies based on treatment line and patient characteristics.[1][5][6][7][8][9]

Table 3: Efficacy of CDK4/6 Inhibitors in Combination with Endocrine Therapy in ER+, HER2- Advanced Breast Cancer

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Drug Combination	Clinical Trial	Patient Population	ORR	Median PFS	Median OS
Palbociclib + Letrozole	PALOMA-2	1st line, postmenopausal	42.1% (vs 34.7% with letrozole alone)	24.8 months (vs 14.5 months)	Not Reported
Ribociclib + Letrozole	MONALEESA-2	1st line, postmenopausal	40.7% (vs 27.5% with letrozole alone)	25.3 months (vs 16.0 months)	Not reached at primary analysis
Abemaciclib + NSAI	MONARCH 3	1st line, postmenopausal	48.2% (vs 34.5% with NSAI alone)	28.18 months (vs 14.76 months)	Not reached at primary analysis

CDK4/6 inhibitors have significantly improved outcomes in the first-line setting.[10][11][12]

Safety and Tolerability Profile

The safety profile of **H3B-6545** is an important consideration for its potential clinical application. The most common treatment-related adverse events are generally manageable.

Table 4: Common Adverse Events (Grade ≥2) with **H3B-6545** (450 mg)

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Adverse Event	Frequency
Anemia	19%
Fatigue	16%
Nausea	17%
Diarrhea	12%
Creatinine Clearance Decrease	38%
Hemoglobin Decrease	37%
Bilirubin Increase	12%
ALT Increase	14%
AST Increase	13%
Creatinine Increase	11%
Sinus Bradycardia (Grade 1)	34%
Sinus Bradycardia (Grade 2)	5%

No treatment-related deaths were reported in the Phase I/II study.[1]

Experimental Protocols

The clinical evaluation of **H3B-6545** has been conducted through multicenter, open-label, dose-escalation (Phase I) and dose-expansion (Phase II) studies.

Phase I/II Study of **H3B-6545** (NCT03250676)

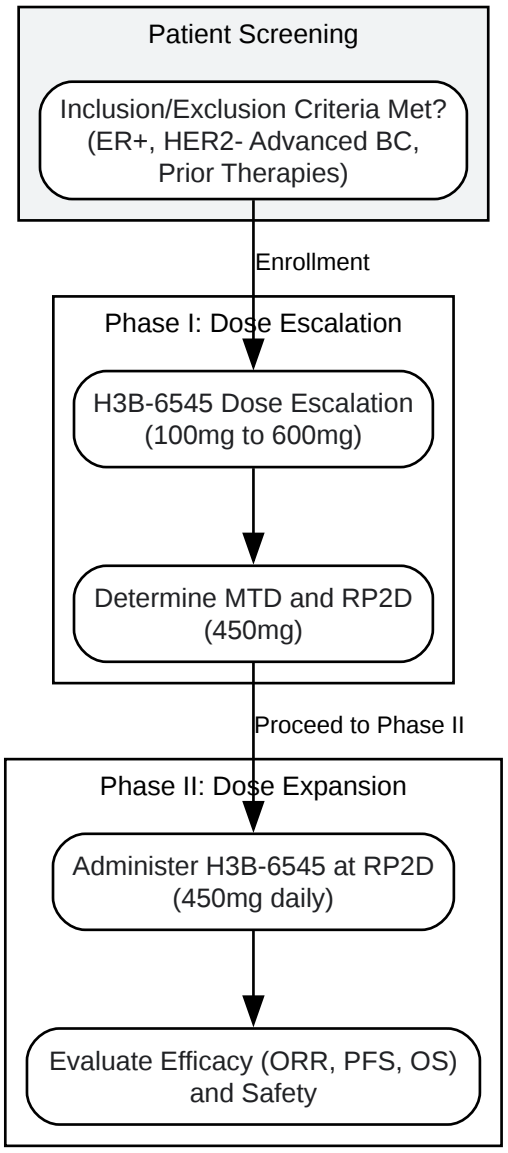
- Study Design: A multicenter, open-label, Phase I/II trial. The Phase I portion focused on dose escalation to determine the maximum tolerated dose (MTD) and recommended Phase II dose (RP2D). The Phase II portion evaluated the efficacy and safety of the RP2D.[9][10][13]
- Patient Population: Women with locally advanced or metastatic ER+, HER2-negative breast cancer who had progressed on prior therapies. Patients must have received at least two

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prior hormonal therapies, or one hormonal therapy and one chemotherapy regimen, or one hormonal therapy and a CDK4/6 inhibitor.[10]

- Treatment: **H3B-6545** was administered orally once daily in 28-day cycles. Doses ranged from 100 mg to 600 mg in the dose-escalation phase. The RP2D was determined to be 450 mg once daily.[5][10]
- Primary Endpoints:
  - Phase I: Determination of MTD and RP2D.[13]
  - Phase II: Objective response rate (ORR).[1]
- Secondary Endpoints: Progression-free survival (PFS), overall survival (OS), clinical benefit rate (CBR), duration of response (DoR), safety, and pharmacokinetics.[1][13]

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Figure 2: Simplified workflow of the Phase I/II clinical trial for **H3B-6545**.

Conclusion

H3B-6545 has demonstrated a manageable safety profile and meaningful single-agent anti-tumor activity in a heavily pretreated population of patients with ER+, HER2-negative metastatic breast cancer.[1] Notably, clinical activity was observed in patients with ESR1 mutations, a known mechanism of resistance to standard endocrine therapies. While direct cross-trial comparisons should be interpreted with caution, the efficacy data for **H3B-6545** in a

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refractory setting is encouraging. Further investigation, potentially in combination with other targeted agents, is warranted to fully elucidate its role in the evolving treatment landscape of ER+ breast cancer. The unique covalent mechanism of action offers a potential advantage in overcoming certain forms of resistance, positioning **H3B-6545** as a promising candidate for future therapeutic strategies.

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